

Hex-5-yn-1-amine chemical properties and structure

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Compound of Interest

Compound Name: Hex-5-yn-1-amine

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An In-depth Technical Guide to Hex-5-yn-1-amine

Abstract: This document provides a comprehensive technical overview of **Hex-5-yn-1-amine**, a bifunctional organic compound featuring a terminal alkyne and a primary amine. Its unique structure makes it a valuable building block in various fields, including organic synthesis, medicinal chemistry, and material science. This guide details its chemical structure, physicochemical properties, reactivity, and key applications, with a focus on its role in synthetic methodologies and biological research. Detailed experimental protocols and safety information are also provided for laboratory applications.

Chemical Structure and Identifiers

Hex-5-yn-1-amine is an organic molecule that incorporates both a nucleophilic primary amine and a reactive terminal alkyne group.^[1] This dual functionality allows for orthogonal reactions, making it a versatile intermediate in the synthesis of more complex molecules.^[1]

- IUPAC Name: **hex-5-yn-1-amine**^{[1][2]}
- Synonyms: 5-Hexyn-1-amine, 6-Amino-1-hexyne, 1-Amino-5-hexyne^{[2][3][4]}
- Molecular Formula: C₆H₁₁N^{[1][2][5]}
- Canonical SMILES: C#CCCCCN^{[1][2]}
- InChI: InChI=1S/C6H11N/c1-2-3-4-5-6-7/h1H,3-7H2^{[1][2]}

- InChIKey: ONUHRYKLJYSRMY-UHFFFAOYSA-N[1][2][6]

Physicochemical Properties

Hex-5-yn-1-amine is a pale yellow liquid at room temperature.[3][6] Its key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	97.16 g/mol	[1][2][5]
CAS Number	15252-45-6	[1][2][5]
Density	0.84 g/cm ³ (Predicted: 0.844±0.06 g/cm ³)	[3][5]
Boiling Point	50 °C at 25 Torr	[3]
Flash Point	144 °F / 62.2 °C (at 760 mmHg)	[6]
pKa	10.22 ± 0.10 (Predicted)	[3]
Physical Form	Liquid	[3][6]
Solubility	Chloroform (Slightly), DMSO (Slightly)	[3]
Storage Temperature	2-8°C, under inert gas (Nitrogen), protected from light	[3][5][6]

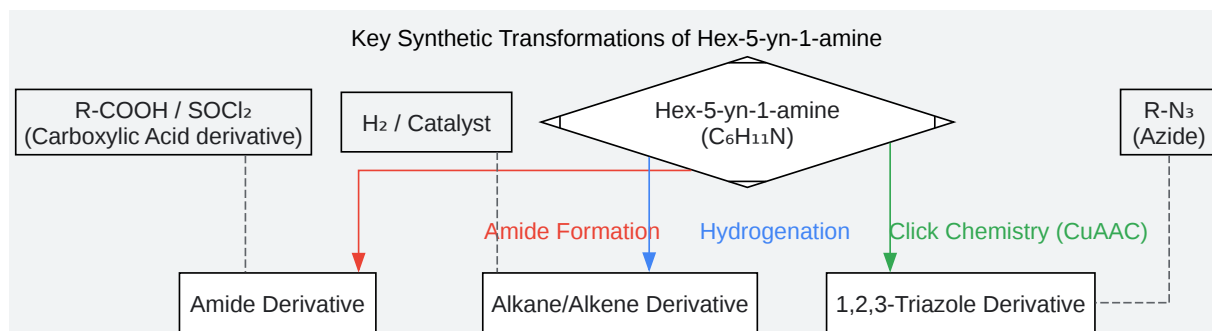
Reactivity and Synthetic Applications

The presence of two distinct functional groups, a primary amine and a terminal alkyne, defines the reactivity of **Hex-5-yn-1-amine**. This allows it to serve as a versatile building block in various synthetic transformations.[1][7]

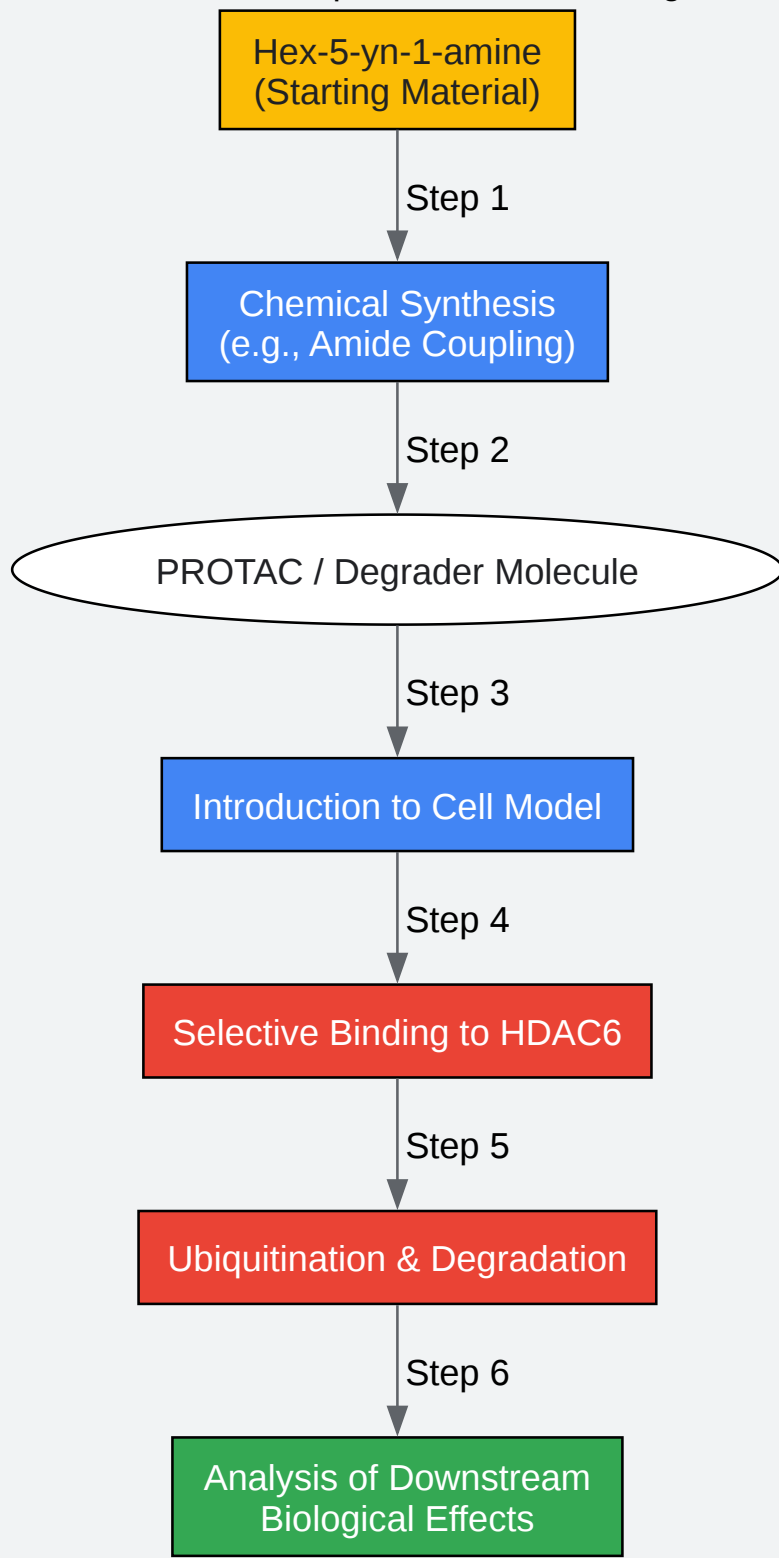
Key reactions include:

- Amide Formation: The primary amine readily reacts with carboxylic acids, acyl chlorides, or anhydrides to form stable amide bonds.[1]

- Click Chemistry: The terminal alkyne group is a key substrate for copper-catalyzed azide-alkyne cycloaddition (CuAAC), a powerful "click" reaction used to form 1,2,3-triazoles, linking molecules together with high efficiency.[\[1\]](#)
- Hydrogenation: The alkyne triple bond can be selectively reduced to an alkene (cis or trans) or fully saturated to an alkane using appropriate catalytic hydrogenation conditions.[\[1\]](#)
- Palladium Catalysis: It can be used as a building block in the formation of palladium complexes, which is relevant in the field of homogeneous catalysis.[\[5\]](#)



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